

# An In-depth Technical Guide to 2-(Aminomethyl)aniline (CAS: 4403-69-4)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Aminomethyl)aniline

Cat. No.: B1197330

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## Introduction

**2-(Aminomethyl)aniline**, also known as 2-aminobenzylamine, is a versatile bifunctional organic compound featuring both a primary aromatic amine and a primary benzylic amine. This unique structural arrangement makes it a valuable building block in the synthesis of a wide range of heterocyclic compounds and a key intermediate in the development of novel therapeutic agents. Its ability to participate in various chemical transformations has led to its use in the creation of compounds with significant biological activities. This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety considerations, tailored for professionals in the research and drug development sectors.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **2-(Aminomethyl)aniline** is crucial for its application in synthesis and drug design. The following tables summarize key quantitative data for this compound.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	4403-69-4	[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>	[1][2][3]
Molecular Weight	122.17 g/mol	[1][2]
Physical Form	Solid, powder to crystal	[1][5][6]
Color	White to Almost white	[7]
Melting Point	58 - 61 °C	[1][5][6]
Boiling Point	98 °C at 1.5 mmHg	[6][7]
pKa	9.60 ± 0.10 (Predicted)	[7]

Table 2: Computed and Spectroscopic Properties

Property	Value	Reference(s)
IUPAC Name	2-(aminomethyl)aniline	[2][3]
SMILES	<chem>C1=CC=C(C(=C1)CN)N</chem>	[2]
InChI Key	GVOYKJPMUJXBS-UHFFFAOYSA-N	[2][3]
Topological Polar Surface Area	52 Å <sup>2</sup>	[2]
XLogP3-AA	0.7	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	1	[2]

## Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **2-(Aminomethyl)aniline** are not extensively available in the public domain, its structure suggests that a common synthetic route would involve the reduction of 2-aminobenzonitrile or the amination of 2-aminobenzyl alcohol or its derivatives.

The reactivity of **2-(Aminomethyl)aniline** is characterized by the distinct functionalities of its two amine groups. The aromatic amine is less basic and participates in reactions typical of anilines, such as diazotization and electrophilic aromatic substitution. The benzylic amine is more nucleophilic and readily undergoes reactions like acylation, alkylation, and condensation with carbonyl compounds. This dual reactivity is leveraged in the synthesis of various heterocyclic systems.

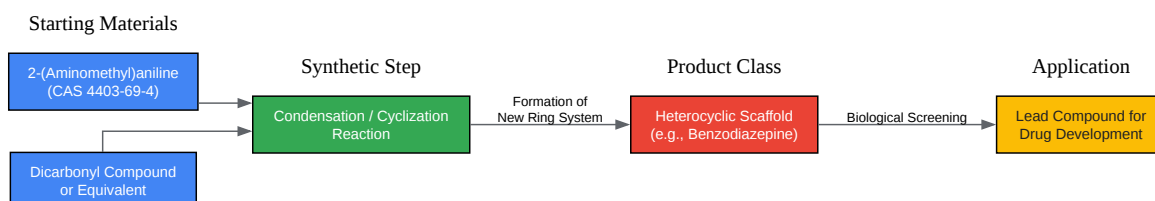
## Applications in Drug Discovery and Medicinal Chemistry

**2-(Aminomethyl)aniline** serves as a critical scaffold for the synthesis of biologically active molecules, particularly in the development of heterocyclic compounds. The aniline scaffold is a common feature in many drug therapies; however, it can be susceptible to metabolic processes in the liver that may lead to toxicity.<sup>[8][9]</sup> This has driven research into aniline derivatives and replacements to develop safer medicines.<sup>[8]</sup>

Key applications include:

- **Synthesis of Benzodiazepines and Related Heterocycles:** It is used in the synthesis of alkyl 5H-1,4-benzodiazepine-3-carboxylates.<sup>[5][7]</sup>
- **Formation of Quinazolines:** It can be used to synthesize 1,2,3,4-tetrahydroquinazoline oximes through condensation reactions.<sup>[5][7]</sup>
- **Peptide Modification:** It has been used to modify the phosphate groups on phosphoserine peptides.<sup>[5][7]</sup>
- **Development of Kinase Inhibitors:** The broader class of 2-(aminomethyl)benzimidazole derivatives has been investigated as potential tyrosine kinase inhibitors for cancer therapy.<sup>[10]</sup> Similarly, 2-substituted aniline pyrimidine derivatives have been explored as potent Mer/c-Met dual inhibitors.<sup>[11]</sup>

The following workflow illustrates a generalized application of **2-(Aminomethyl)aniline** in the synthesis of heterocyclic compounds, a common practice in drug discovery.



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Caption: Synthetic workflow using **2-(Aminomethyl)aniline**.

## Experimental Protocols

Detailed experimental protocols involving **2-(Aminomethyl)aniline** are often proprietary or described within specific patents and publications. However, a general protocol for a condensation reaction, a common application, can be outlined.

General Protocol for the Synthesis of a Benzodiazepine Derivative:

- **Dissolution:** Dissolve **2-(Aminomethyl)aniline** (1 equivalent) in a suitable solvent, such as ethanol or methanol, in a round-bottom flask.
- **Addition of Reactant:** Add an equimolar amount of a  $\beta$ -ketoester (e.g., ethyl acetoacetate) to the solution.
- **Catalysis:** Add a catalytic amount of an acid, such as acetic acid, to promote the reaction.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).

- Work-up: Upon completion, cool the reaction mixture to room temperature to allow the product to precipitate.
- Purification: Collect the solid product by filtration, wash with a cold solvent, and purify by recrystallization to yield the desired benzodiazepine derivative.

## Safety and Handling

**2-(Aminomethyl)aniline** is a hazardous chemical and must be handled with appropriate safety precautions. The Globally Harmonized System (GHS) classifications indicate its potential for harm.

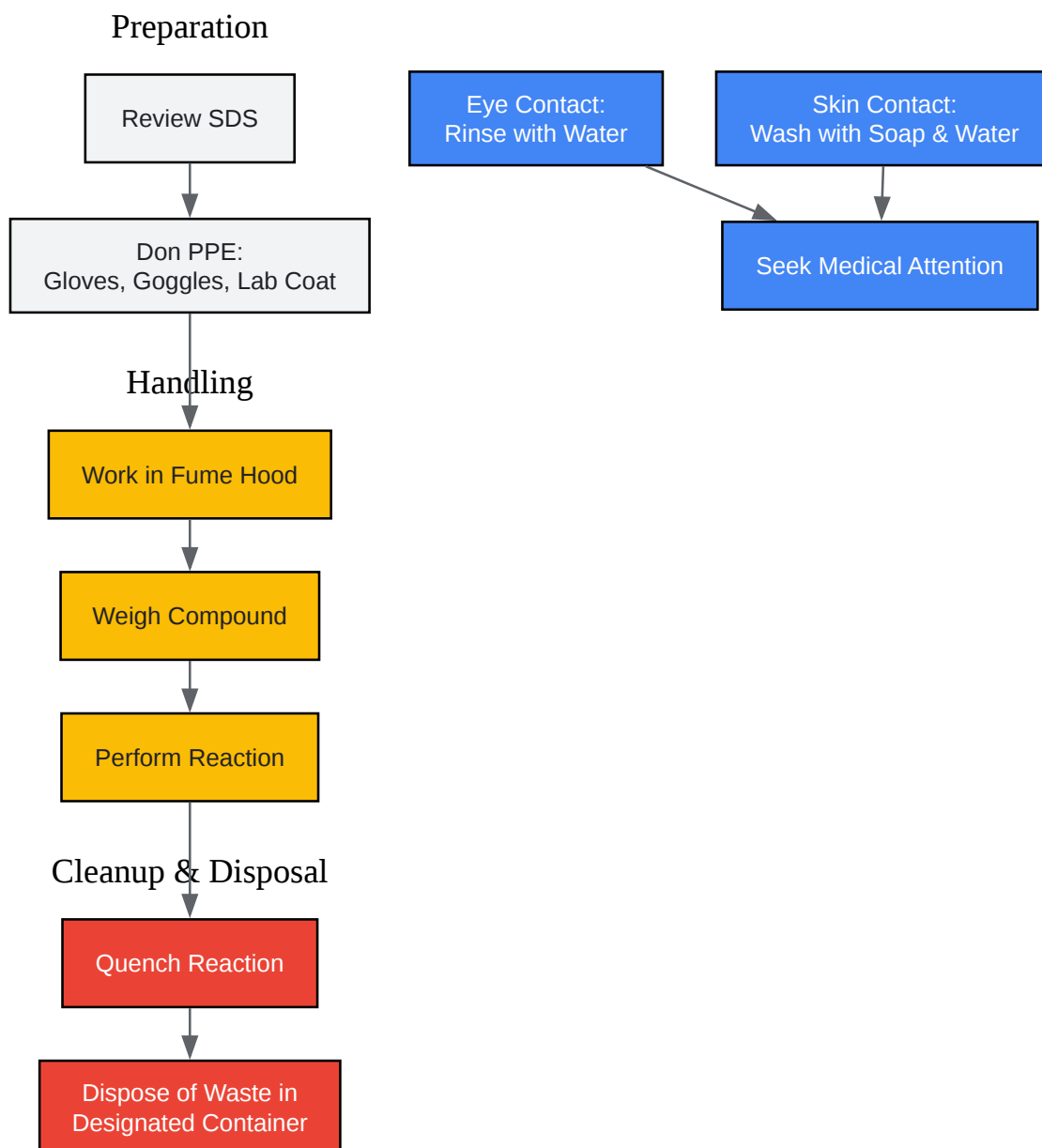
Table 3: GHS Hazard Information

Hazard Class	Code	Description	Reference(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	<a href="#">[2]</a> <a href="#">[3]</a>
Acute Toxicity, Dermal	H312	Harmful in contact with skin	<a href="#">[3]</a>
Acute Toxicity, Inhalation	H332	Harmful if inhaled	<a href="#">[3]</a>

### Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[\[6\]](#)
- Handling: Avoid contact with skin and eyes. Do not breathe dust. Use in a well-ventilated area or under a fume hood.[\[6\]](#)[\[12\]](#)
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store under an inert atmosphere.[\[6\]](#)[\[13\]](#) Keep away from incompatible materials such as strong oxidizing agents and acids.[\[12\]](#)

The following diagram outlines the necessary safety workflow when handling this compound.



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Caption: Safety workflow for handling **2-(Aminomethyl)aniline**.

## Conclusion

**2-(Aminomethyl)aniline** (CAS 4403-69-4) is a compound of significant interest to the chemical and pharmaceutical industries. Its distinct structural features provide a versatile platform for the synthesis of complex molecules, particularly heterocyclic systems with therapeutic potential. While its handling requires strict adherence to safety protocols due to its corrosive and toxic nature, its utility as a building block in drug discovery programs is well-established. Further research into its applications is likely to yield novel compounds with a range of biological activities.

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